

In-Depth Technical Guide to the Physical Properties of Ethyl Chloroacetate

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Compound of Interest

Compound Name: Ethyl chloroacetate

Cat. No.: B140656

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This technical guide provides a comprehensive overview of the core physical properties of **ethyl chloroacetate**, specifically its melting and boiling points. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may utilize **ethyl chloroacetate** as a solvent or an intermediate in organic synthesis.

Core Physical Properties

Ethyl chloroacetate is an organic compound with the chemical formula $\text{ClCH}_2\text{CO}_2\text{CH}_2\text{CH}_3$. At standard temperature and pressure, it exists as a liquid with a pungent odor.^[1] Understanding its physical properties, such as boiling and melting points, is critical for its safe handling, application in chemical reactions, and purification processes.

Quantitative Data Summary

The following table summarizes the reported melting and boiling points for **ethyl chloroacetate** from various sources.

Physical Property	Value	Conditions
Melting Point	-26 °C (-15 °F; 247 K)	Standard Pressure[1][2][3][4][5][6]
-27 °C	Not Specified	
Boiling Point	143 °C (289 °F; 416 K)	Standard Pressure[2][4][5][6][7]
144.30 °C	at 760.00 mm Hg[3]	
144-146 °C	Not Specified[1]	

Experimental Protocols

The determination of melting and boiling points are fundamental laboratory procedures for the characterization and purity assessment of chemical compounds.

Melting Point Determination Protocol (Capillary Method)

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. The capillary method is a common and reliable technique for this determination.[8]

Apparatus:

- Melting point apparatus (e.g., DigiMelt or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **ethyl chloroacetate** sample is solidified by cooling it below its melting point. The solid sample should be thoroughly dried and finely powdered using a mortar and pestle to ensure uniform packing.[8]

- **Capillary Tube Packing:** A small amount of the powdered solid is introduced into the open end of a capillary tube. The tube is then tapped gently or dropped through a long glass tube to pack the sample tightly into the sealed end. The sample height should be approximately 1-2 mm.[\[9\]](#)[\[10\]](#)
- **Measurement:**
 - The packed capillary tube is placed into the heating block of the melting point apparatus.[\[10\]](#)
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.[\[10\]](#)
 - The heating rate is then reduced to a slow rate, typically 1-2 °C per minute, to allow for thermal equilibrium.[\[11\]](#)
- **Data Recording:** The melting range is recorded. This is the range between the temperature at which the first drop of liquid appears and the temperature at which the entire sample has completely liquefied.[\[9\]](#)[\[12\]](#) For a pure compound, this range is typically narrow.

Boiling Point Determination Protocol (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[13\]](#) The Thiele tube method is a micro-scale technique suitable for determining the boiling point with a small amount of sample.[\[14\]](#)

Apparatus:

- Thiele tube
- Heat source (e.g., Bunsen burner)
- Thermometer
- Small test tube

- Capillary tube (sealed at one end)
- Heat-transfer fluid (e.g., mineral oil)

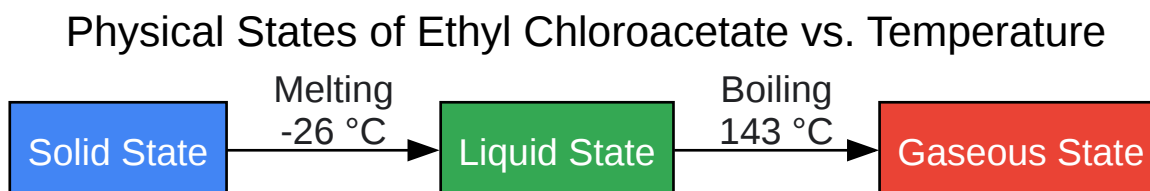
Procedure:

- Sample Preparation: A few milliliters of liquid **ethyl chloroacetate** are placed into a small test tube.[\[15\]](#)
- Assembly: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[\[13\]](#)
- Heating: The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a heat-transfer fluid. The apparatus is heated gently at the side arm of the Thiele tube.[\[13\]](#)[\[14\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube, indicating that the liquid has reached its boiling point.[\[13\]](#)[\[14\]](#)
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[13\]](#)[\[14\]](#)

Visualizations

Logical Relationship of Physical States

The following diagram illustrates the relationship between the physical states of **ethyl chloroacetate** as a function of temperature under standard atmospheric pressure.



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Caption: State transitions of **ethyl chloroacetate** at standard pressure.

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